

# comparative analysis bisulfites energy industry applications

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Potassium bisulfite

CAS No.: 7773-03-7

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## Market Overview and Key Players

The global market for sodium bisulfite is significant and growing, driven by its use across various industries. The table below summarizes the market outlook [1] [2].

Market Aspect	Details
Projected 2025 Global Market Size	\$16,200 Million [2]
Projected 2033 Global Market Size	\$24,674 Million [2]
CAGR (2025-2033)	5.4% [2]
Leading Regions	North America, Europe, and Asia-Pacific [1] [2]
Leading Market Players	BASF SE, Solvay Chemicals, Inc., Hydrite Chemical Co., Hawkins, and Esseco UK, among others [1]

## Primary Energy Application: Oxygen Scavenging in Boilers

In the energy sector, sodium bisulfite is primarily established as an **oxygen scavenger** to control corrosion in boiler systems for power plants and heating facilities [3].

- **Chemical Mechanism:** It acts as a reducing agent, reacting with dissolved oxygen (O<sub>2</sub>) in boiler feedwater to form a harmless salt, sodium bisulfate (NaHSO<sub>4</sub>) [3].
- **The Reaction:**  $2 \text{NaHSO}_3 + \text{O}_2 \rightarrow 2 \text{NaHSO}_4$  [3]
- **Purpose:** This process prevents **pitting corrosion**, a highly localized and destructive form of corrosion that can lead to costly equipment failure and unplanned downtime [3].

## Comparative Analysis of Oxygen Scavengers

The following table compares sodium bisulfite with other common oxygen scavengers, highlighting why it is often the preferred choice.

Oxygen Scavenger	Mechanism of Action	Key Advantages	Key Disadvantages & Risks
Sodium Bisulfite	Chemical reduction (as above)	Cost-effective; safe handling; industry standard for low/medium-pressure boilers [3].	Can increase total dissolved solids [3].
Catalyzed Sodium Bisulfite	Chemical reduction accelerated by cobalt salts	Fast reaction even at low temperatures; essential for systems without a deaerator [3].	Same as un-catalyzed sulfite; requires careful dosage control [3].
Hydrazine (N <sub>2</sub> H <sub>4</sub> )	Chemical reduction to form nitrogen and water	Highly effective; volatile, protecting condensate lines [3].	<b>Highly toxic and a suspected carcinogen;</b> significant health and safety risks [3].

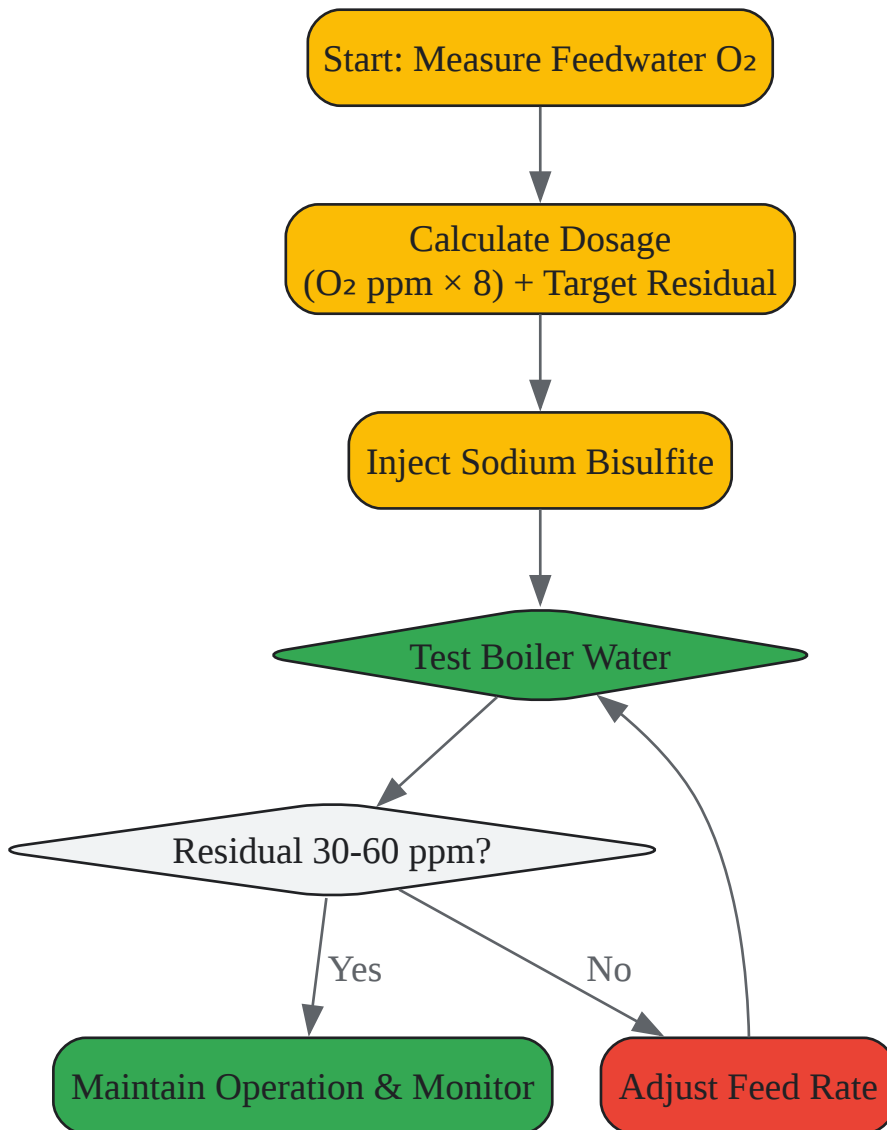
Oxygen Scavenger	Mechanism of Action	Key Advantages	Key Disadvantages & Risks
Diethylhydroxylamine (DEHA)	Chemical reduction	Excellent scavenger; volatile, protecting condensate lines [3].	More expensive; can break down into ammonia, which is corrosive to copper alloys [3].

## Practical Implementation Guide

For researchers and engineers, here is a summary of the operational protocol for using sodium bisulfite.

- **Dosage Calculation:** The theoretical dosage is approximately **8 ppm of sodium bisulfite to remove 1 ppm of dissolved oxygen**. The total feed is calculated as: **Oxygen Demand (ppm O<sub>2</sub> × 8) + Target Residual** [3].
- **Target Residual:** Maintain a sulfite residual of **30-60 ppm** in the boiler water as a safety buffer, as per industry best practice [3].
- **Testing & Control:** Daily testing with a sulfite drop test kit is essential. Unstable residuals can indicate system leaks or metering pump issues [3].
- **Product Purity:** Use a product with a **Certificate of Analysis (CoA)** to ensure consistency and avoid contaminants [3].

The workflow below illustrates the core operational process for using sodium bisulfite in a boiler system.



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## Gaps in Current Data and Further Research

The search results revealed a lack of head-to-head experimental studies comparing the efficiency, reaction kinetics, or by-product formation of different bisulfites under standardized conditions. A comprehensive guide would require:

- **Comparative Experimental Data:** Studies directly measuring oxygen removal efficiency, reaction rates at various temperatures, and the nature and quantity of breakdown products for different bisulfites and alternatives.

- **Broader Application Analysis:** While boiler corrosion is a key use, a full analysis would also explore other potential energy industry applications, such as in flue gas desulfurization or as a reducing agent in other chemical processes, for which data was not found.

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## References

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To cite this document: Smolecule. [comparative analysis bisulfites energy industry applications].

Smolecule, [2026]. [Online PDF]. Available at:

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